

Application Notes and Protocols: Preparation of VU0357017 Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: VU0357017 hydrochloride

Cat. No.: B1684057

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Abstract

These application notes provide a detailed protocol for the preparation of stock solutions of **VU0357017 hydrochloride**, a potent and selective M1 muscarinic acetylcholine receptor allosteric agonist.[1][2][3] Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results. This document outlines the necessary materials, step-by-step procedures for dissolution in various solvents, and best practices for storage and handling to maintain compound integrity.

Introduction

VU0357017 hydrochloride is a valuable research tool for studying the M1 muscarinic acetylcholine receptor, which is implicated in various neurological and psychiatric disorders, including Alzheimer's disease and schizophrenia.[4] It acts as a positive allosteric modulator, potentiating the receptor's response to acetylcholine.[2] To facilitate its use in in vitro and in vivo studies, proper preparation of stock solutions is paramount. This protocol provides clear instructions to ensure consistent and accurate dosing.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **VU0357017 hydrochloride** is presented in Table 1. This information is essential for accurate calculations and handling of the

compound.

Table 1: Chemical and Physical Data for **VU0357017 Hydrochloride**

Property	Value	Reference
Molecular Weight	369.89 g/mol	[1][2][4]
Formula	C ₁₈ H ₂₈ ClN ₃ O ₃	[4]
Appearance	Solid, white to off-white powder	[4]
Purity	≥98%	[2]
CAS Number	1135242-13-5	[2][4]

Solubility

The solubility of **VU0357017 hydrochloride** in common laboratory solvents is crucial for selecting the appropriate vehicle for stock solution preparation. It is important to note that for some solvents, ultrasonic treatment may be necessary to achieve complete dissolution.[4] Due to the hygroscopic nature of DMSO, it is recommended to use a fresh, unopened vial to ensure maximal solubility.[4]

Table 2: Solubility of **VU0357017 Hydrochloride**

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes	Reference
Water	33.33	90.11	Requires ultrasonic treatment	[4]
DMSO	25	67.59	Requires ultrasonic treatment; use newly opened DMSO	[4]
Water	9.25	25	-	
DMSO	1.85	5	-	

Note: Discrepancies in reported solubility values may be due to differences in experimental conditions or material batches.

Experimental Protocols

Materials

- **VU0357017 hydrochloride** powder
- High-purity Dimethyl Sulfoxide (DMSO), anhydrous
- Sterile, deionized, or ultrapure water
- Vortex mixer
- Ultrasonic bath
- Calibrated analytical balance
- Sterile polypropylene microcentrifuge tubes or vials
- Pipettes and sterile filter tips

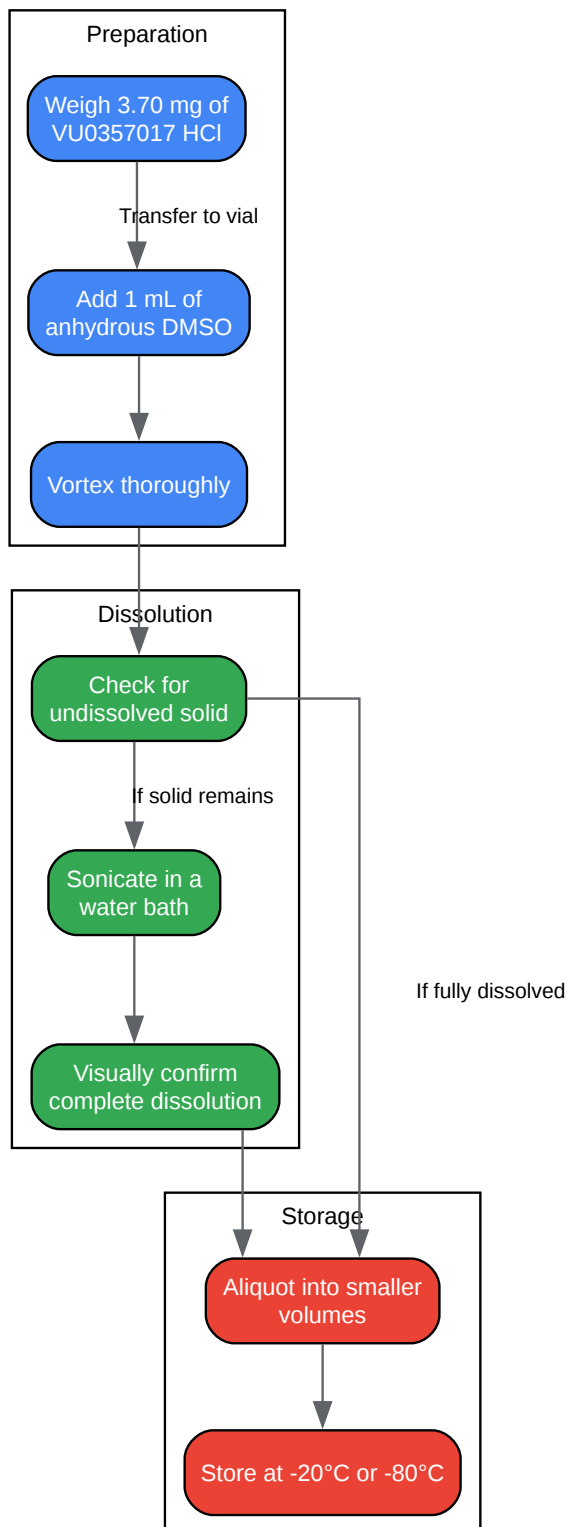
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **VU0357017 hydrochloride** in DMSO.

Workflow for Preparing a 10 mM DMSO Stock Solution

Workflow for Preparing a 10 mM DMSO Stock Solution

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Caption: Workflow for preparing a 10 mM **VU0357017 hydrochloride** stock solution in DMSO.

- Calculate the required mass:
 - To prepare 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 369.89 \text{ g/mol} = 0.0036989 \text{ g}$
 - $\text{Mass (mg)} = 3.70 \text{ mg}$
- Weigh the compound:
 - Using a calibrated analytical balance, carefully weigh out 3.70 mg of **VU0357017 hydrochloride** powder and place it in a sterile microcentrifuge tube or vial.
- Add the solvent:
 - Add 1 mL of high-purity, anhydrous DMSO to the tube containing the compound.
- Dissolve the compound:
 - Vortex the tube vigorously for 1-2 minutes to aid dissolution.
 - If any solid particles remain, place the tube in an ultrasonic water bath for 5-10 minutes.
 - Visually inspect the solution to ensure all the compound has dissolved and the solution is clear.
- Aliquot and store:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[4]

Preparation of a 25 mM Stock Solution in Water

This protocol describes the preparation of 1 mL of a 25 mM stock solution of **VU0357017 hydrochloride** in sterile water.

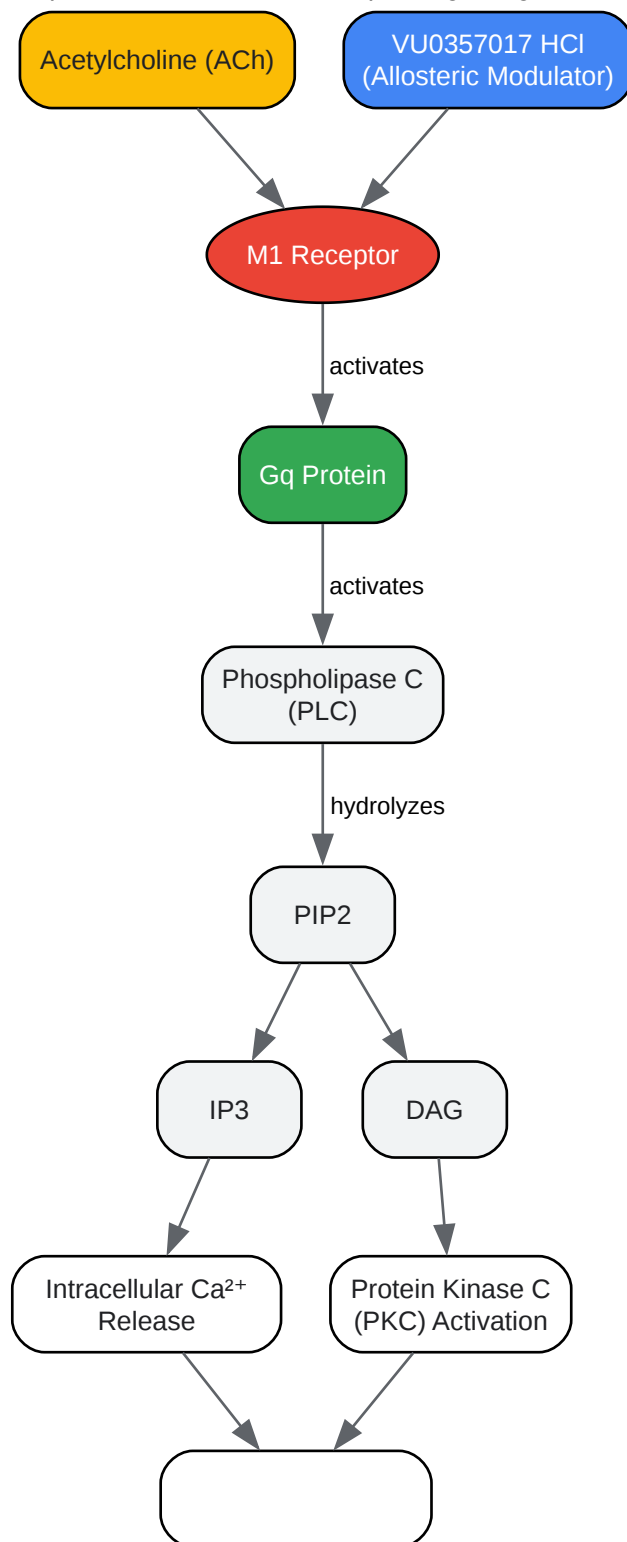
- Calculate the required mass:
 - To prepare 1 mL (0.001 L) of a 25 mM (0.025 mol/L) solution, the required mass is:
 - $\text{Mass (mg)} = 0.025 \text{ mol/L} \times 0.001 \text{ L} \times 369.89 \text{ g/mol} \times 1000 \text{ mg/g} = 9.25 \text{ mg}$
- Weigh the compound:
 - Weigh 9.25 mg of **VU0357017 hydrochloride** powder and place it in a sterile tube.
- Add the solvent:
 - Add 1 mL of sterile, deionized, or ultrapure water.
- Dissolve the compound:
 - Vortex the tube thoroughly.
 - Place the tube in an ultrasonic water bath for 10-15 minutes to ensure complete dissolution.^[4]
- Sterilization and Storage:
 - If the stock solution is intended for use in cell culture, it is recommended to sterilize it by passing it through a 0.22 µm syringe filter.^[4]
 - Aliquot the solution and store at -20°C or -80°C as described for the DMSO stock solution.

Signaling Pathway

VU0357017 hydrochloride is a positive allosteric modulator of the M1 muscarinic acetylcholine receptor, a G-protein coupled receptor (GPCR). The simplified signaling pathway is depicted below.

Simplified M1 Muscarinic Receptor Signaling Pathway

Simplified M1 Muscarinic Receptor Signaling Pathway

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Caption: Simplified signaling cascade initiated by the M1 muscarinic acetylcholine receptor.

Stability and Storage

Proper storage of **VU0357017 hydrochloride**, both in solid form and in solution, is critical to maintain its stability and activity.

- Solid Form: Store the solid compound at 4°C, sealed, and protected from moisture.[4]
- Stock Solutions:
 - Store aliquots at -20°C for up to one month or at -80°C for up to six months.[1][4]
 - Avoid repeated freeze-thaw cycles.
 - When ready to use, allow the vial to equilibrate to room temperature before opening to prevent condensation.[1]
 - If any precipitate is observed after thawing, gently warm and/or sonicate the solution to redissolve the compound.[4]

Conclusion

These application notes provide a comprehensive guide for the preparation of **VU0357017 hydrochloride** stock solutions. Adherence to these protocols will ensure the accurate and consistent preparation of this compound for various research applications, leading to more reliable and reproducible experimental outcomes. Always refer to the batch-specific information on the Certificate of Analysis for the most accurate molecular weight.[2]

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